

safety and handling precautions for 12-(tert-butoxy)-12-oxododecanoic acid

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Compound of Interest

Compound Name: 12-(Tert-butoxy)-12-oxododecanoic acid

Cat. No.: B1319199

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An In-depth Technical Guide to the Safety and Handling of **12-(tert-butoxy)-12-oxododecanoic acid**

This guide provides comprehensive safety and handling information for **12-(tert-butoxy)-12-oxododecanoic acid** (CAS: 234081-98-2), intended for researchers, scientists, and professionals in drug development. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical Identification and Properties

Synonyms: Dodecanedioic Acid, Mono(1,1-Dimethylethyl) Ester; **12-(Tert-Butoxy)-12-Oxododecanoic Acid**[\[1\]](#)

Property	Value
CAS Number	234081-98-2
Molecular Formula	C16H30O4
Molecular Weight	286.41 g/mol [1][2]
Appearance	Powder to crystal[3]
Melting Point	40 °C[3]
Boiling Point	389.1 ± 15.0 °C (Predicted)[1][3]
Purity	≥ 97%

Hazard Identification and Classification

12-(tert-butoxy)-12-oxododecanoic acid is classified as a hazardous substance according to the Globally Harmonized System (GHS). The primary hazards are related to skin, eye, and respiratory irritation.

GHS Classification	Hazard Statement
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory Tract Irritation	H335: May cause respiratory irritation[1]

GHS Pictogram:

- GHS07: Exclamation Mark[1]

Signal Word: Warning[1]

Safe Handling and Experimental Protocols

Adherence to strict experimental protocols is essential when working with **12-(tert-butoxy)-12-oxododecanoic acid** to minimize exposure and ensure personnel safety.

Personal Protective Equipment (PPE)

- **Hand Protection:** Handle with chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use and dispose of contaminated gloves in accordance with laboratory and local regulations. Wash and dry hands after handling.
- **Eye/Face Protection:** Use safety glasses with side-shields or chemical goggles.
- **Skin and Body Protection:** Wear a lab coat or a complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.

Engineering Controls

- Work in a well-ventilated area. Use a chemical fume hood or provide appropriate exhaust ventilation at places where dust is formed.

General Handling Precautions

- Avoid contact with skin and eyes.
- Avoid the formation and inhalation of dust and aerosols.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.

Storage

- Store in a dry, well-ventilated place.
- Keep container tightly closed.
- Recommended storage is at room temperature in an inert atmosphere.[2]

Emergency Procedures

First-Aid Measures

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.^[4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.^[4]
- Special Hazards: Thermal decomposition can lead to the release of irritating gases and vapors.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.^[4]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.
- Environmental Precautions: Do not let the product enter drains.
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. Offer surplus and non-recyclable solutions to a licensed disposal company.

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **12-(tert-butoxy)-12-oxododecanoic acid** in a research environment.



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Caption: Workflow for Safe Chemical Handling.

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